

Thermodynamic Solubility of L-Aspoxicillin Trihydrate: Technical Guide

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Compound of Interest

Compound Name: *L-Aspoxicillin trihydrate*

CAS No.: 63358-51-0

Cat. No.: B608477

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Executive Summary

L-Aspoxicillin Trihydrate (CAS: 63358-49-6) is a zwitterionic

-lactam antibiotic. Unlike kinetic solubility, which measures precipitation from a DMSO stock, thermodynamic solubility represents the saturation limit of the crystal lattice in equilibrium with the solvent.

For Aspoxicillin, this parameter is critical due to its classification as "Sparingly Soluble" (JP XVIII), implying a solubility range of 10–33 mg/mL at ambient temperature. This guide details the physicochemical baseline, the theoretical thermodynamic framework, and a self-validating experimental protocol to generate precise solubility-temperature profiles.

Physicochemical Baseline & Structure

Aspoxicillin exists as a trihydrate in the solid state.^[1] Its solubility is heavily influenced by the ionization state of its amino and carboxyl moieties.

Parameter	Value / Description	Source
Chemical Name	(2S,5R,6R)-6-[[[(2R)-2-[[[(2R)-2-amino-4-(methylamino)-4-oxobutanoyl]amino]-2-(4-hydroxyphenyl)acetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid	[1]
Molecular Formula		[1]
Molecular Weight	547.58 g/mol (Trihydrate) / 493.53 g/mol (Anhydrous)	[1]
Solubility (Water)	Sparingly Soluble (10 to 33 mg/mL at 20–25°C)	[2]
Solubility (DMF)	Freely Soluble	[2]
Solubility (Ethanol)	Practically Insoluble	[2]
Saturated pH	4.2 – 5.2 (0.1 g in 50 mL water)	[2]
pKa Characteristics	Amphoteric (Zwitterionic behavior expected near pH 4. [2][3][4]5)	[3]

Critical Insight: The saturated solution pH (4.2–5.2) aligns with the expected isoelectric point (pI). Solubility is at its thermodynamic minimum in this range. Formulation at pH > 6.0 or < 3.0 will significantly increase solubility but may accelerate

-lactam ring hydrolysis.

Theoretical Framework

To determine the thermodynamic parameters (

,

,

), we utilize the temperature dependence of the mole fraction solubility (

).

Modified Apelblat Equation

The solubility of Aspoxicillin in pure water is best modeled using the Modified Apelblat equation, which accounts for the non-ideal behavior of the solution:

Where:

- : Mole fraction solubility of Aspoxicillin.
- : Absolute temperature (Kelvin).
- : Empirical model constants derived from regression analysis.

Thermodynamic Parameters

Using the Van't Hoff analysis, we derive the standard molar enthalpy and entropy of solution:

- Enthalpy of Solution (

):

Positive

indicates an endothermic process (solubility increases with T).

- Gibbs Free Energy (

):

- Entropy of Solution (

):

Experimental Protocol: Saturation Shake-Flask

Method

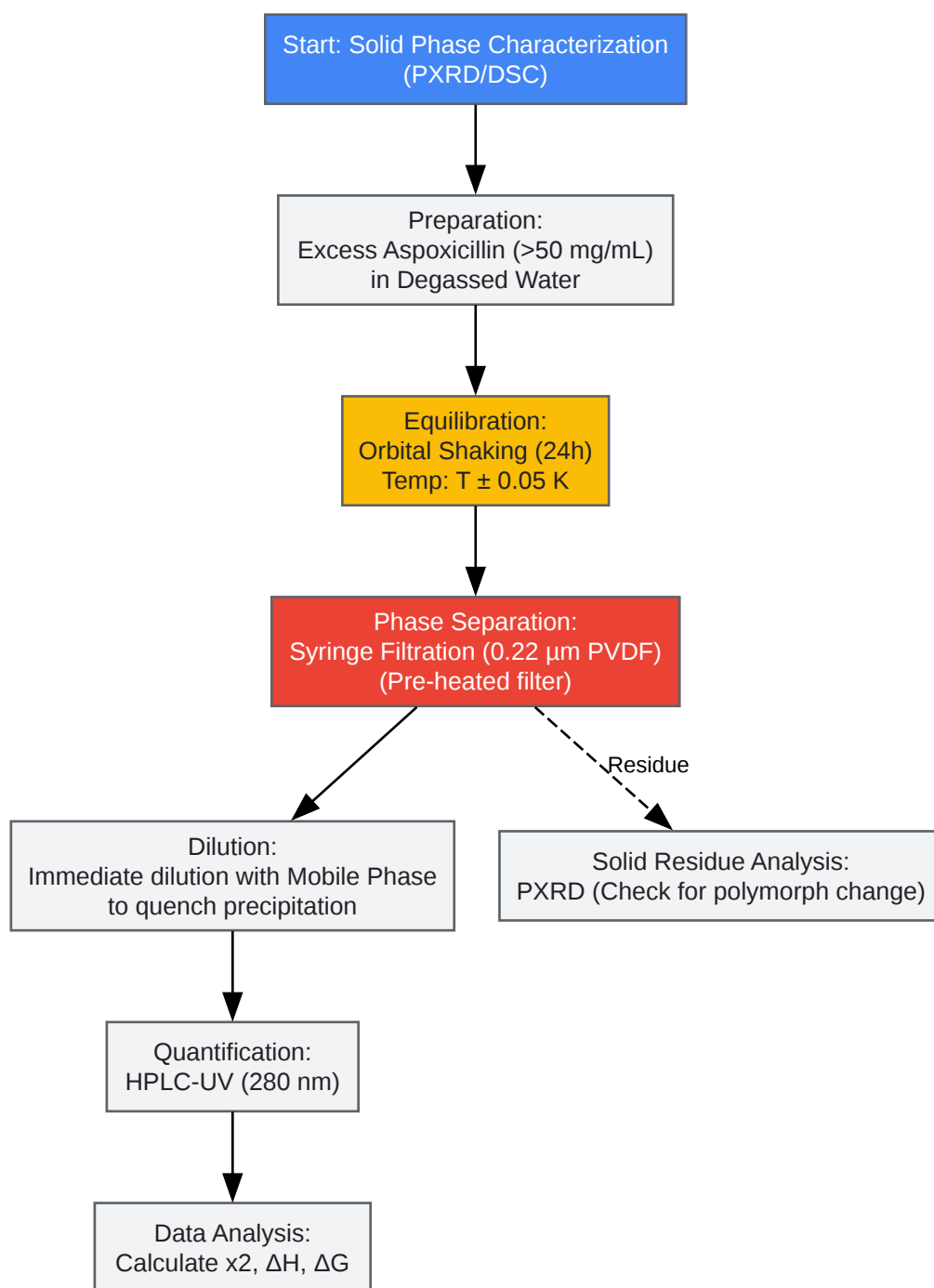
Objective: Determine the equilibrium solubility of **L-Aspoxicillin Trihydrate** in water at 298.15 K, 303.15 K, 308.15 K, and 313.15 K.

Prerequisites:

- Solid Phase Characterization: Verify the trihydrate form using PXRD (Powder X-Ray Diffraction) before and after the experiment to ensure no phase transition (e.g., dehydration) occurred.
- Stability Check:

-lactams are prone to hydrolysis. Limit equilibration time to 24 hours and quantify degradation products.

Workflow Diagram



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Figure 1: Self-validating workflow for thermodynamic solubility determination. Note the solid residue check to confirm crystal stability.

Step-by-Step Methodology

- Preparation:

- Add excess **L-Aspoxicillin Trihydrate** (approx. 1.0 g) to 20 mL of degassed, double-distilled water in a jacketed glass vessel.
- Rationale: Based on the 33 mg/mL upper limit, 1.0 g ensures supersaturation (50 mg/mL load).
- Equilibration:
 - Seal vessel and agitate at 150 rpm.
 - Control temperature strictly (e.g., 298.15 K $\pm$ 0.05 K) using a circulating water bath.
 - Timepoint: 24 hours. (Longer times risk hydrolysis; shorter times risk non-equilibrium).
- Sampling & Filtration:
 - Stop agitation and allow settling for 10 minutes.
 - Withdraw 1 mL of supernatant using a pre-warmed syringe (to match solution temp).
 - Filter through a 0.22 μ m PVDF filter.
 - Crucial Step: Discard the first 200 μ L of filtrate (saturates the filter adsorption sites).
- Quantification (HPLC-UV):
 - Column: C18 (ODS), 4.6 mm x 150 mm, 5 μ m.
 - Mobile Phase: Phosphate buffer (pH 3.0) : Acetonitrile (Adjust ratio to retention time ~3-5 min).
 - Wavelength: 280 nm (Specific to Aspoxicillin aromatic ring).
 - Standard Curve: Prepare fresh standards (0.1 – 0.5 mg/mL) to bracket the expected concentration.
- Solid Phase Verification:
 - Recover the undissolved solid, air dry, and analyze via PXRD.

- Pass Criteria: Diffraction pattern must match the starting **L-Aspoxicillin Trihydrate** material.

Data Analysis & Expected Results

Solubility Data Structure

Users should tabulate their generated data as follows. The "Reference Estimate" is derived from pharmacopoeial standards [2].[\[5\]](#)

Temperature (K)	Solubility (mg/mL)	Mole Fraction ()	Status
293.15 (20°C)	~20.0 (Reference)	~6.57	Baseline
298.15 (25°C)	Experimental	Calc	TBD
303.15 (30°C)	Experimental	Calc	TBD
308.15 (35°C)	Experimental	Calc	TBD

Note: To convert mg/mL (

) to mole fraction (

):

(Assuming dilute solution where

).

Thermodynamic Interpretation

Based on the behavior of similar aminopenicillins (e.g., Amoxicillin), we expect:

- Endothermic Dissolution (): Solubility will increase with temperature.
- Positive Entropy (

): Driven by the disruption of the water structure by the bulky zwitterion.

- Positive Gibbs Energy (

): Reflecting the non-spontaneous nature of dissolving a "sparingly soluble" solid (requires energy input/mixing).

Discussion: Solubility Mechanisms

The Zwitterionic Effect

Aspoxicillin contains a free amino group and a carboxylic acid. In water (pH ~4.8), it exists primarily as a zwitterion.

- Lattice Energy: High intermolecular forces (ionic interactions between

and

) in the crystal lattice resist dissolution.
- Solvation: Water molecules must form structured cages around the hydrophobic phenyl and heterocyclic rings, entropically penalizing dissolution.

Stability vs. Solubility Trade-off

While increasing pH to 7.0+ (forming the anionic salt) drastically increases solubility (>100 mg/mL), it exponentially increases the rate of

-lactam ring opening (hydrolysis).

- Recommendation: For thermodynamic measurements, stick to pure water (autogenic pH).
- For Formulation: If higher solubility is required, use a buffered system at pH 6.0–6.5, but conduct rigorous stability testing.

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